

A Comprehensive Guide to the Safe Disposal of Carfentrazone-ethyl-d5

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Compound of Interest

Compound Name: Carfentrazone-ethyl-d5

Cat. No.: B12058328

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides detailed, step-by-step guidance for the safe disposal of Carfentrazone-ethyl-d5, a deuterated analog of the herbicide Carfentrazone-ethyl. The procedures outlined are based on established safety protocols for its non-deuterated counterpart, which shares similar chemical and toxicological properties.

Essential Safety and Hazard Information

Carfentrazone-ethyl is recognized as a substance that is harmful if swallowed, absorbed through the skin, or inhaled.^[1] It is known to cause serious eye irritation and poses a significant threat to aquatic ecosystems, exhibiting high toxicity with long-lasting effects.^{[1][2][3]} Adherence to stringent safety measures is therefore critical.

Quantitative Data for Carfentrazone-ethyl

The following tables summarize key quantitative data for Carfentrazone-ethyl, providing a basis for risk assessment and handling procedures.

Table 1: Toxicological Data

Metric	Value	Species	Notes
Oral LD50	5,143 mg/kg	Rat	Low acute oral toxicity.
Dermal LD50	> 4,000 mg/kg	Rat	Low acute dermal toxicity.
Inhalation LC50	> 5.09 mg/L	Rat	Maximum attainable concentration with zero mortality.
Eye Irritation	Minimally irritating		Causes serious eye irritation.[2]
Skin Irritation	Non-irritating		May cause skin irritation upon prolonged contact.[4]

Table 2: Ecotoxicity Data

Organism	Metric	Value
Fish	96h LC50	1.6 to 2.0 mg/L
Aquatic Invertebrates	48h EC50	> 9.8 mg/L
Algae	EC50	5.7 to 17 µg/L

Table 3: Physical and Chemical Properties

Property	Value
Molecular Weight	412.2 g/mol
Flash Point	229 °C (444 °F)
Vapor Pressure	1.19 x 10 ⁻⁷ mmHg @ 25°C
Water Solubility	12 mg/L at 20 °C
Soil Half-life (DT50)	< 1.5 to 2 days

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the necessary steps for the safe disposal of Carfentrazone-ethyl-d5.

1. Personal Protective Equipment (PPE):

- Wear chemical-resistant gloves (e.g., nitrile or neoprene).
- Use protective eyewear or a face shield.[\[2\]](#)
- Wear a lab coat or other protective clothing to prevent skin contact.[\[2\]](#)

2. Handling and Storage of Waste:

- All waste materials containing Carfentrazone-ethyl-d5 must be collected in designated, properly labeled, and sealable containers.[\[5\]](#)
- Store waste containers in a cool, dry, and well-ventilated area, away from heat sources and incompatible materials.[\[3\]](#)
- Ensure waste containers are kept locked up and inaccessible to unauthorized personnel.[\[3\]](#)
[\[5\]](#)

3. Spill Management:

- In the event of a spill, immediately isolate the area.
- Wear appropriate PPE before attempting to clean the spill.[5]
- Use an absorbent, non-combustible material (e.g., sand, vermiculite) to contain and collect the spilled substance.[5][6]
- Place the absorbed material into a sealable container for disposal.[5]
- Decontaminate the spill area with a suitable cleaning agent and wash with large amounts of water.[5]
- Avoid allowing the substance or cleanup materials to enter drains or waterways.[2][6]

4. Disposal of Unused Product and Contaminated Materials:

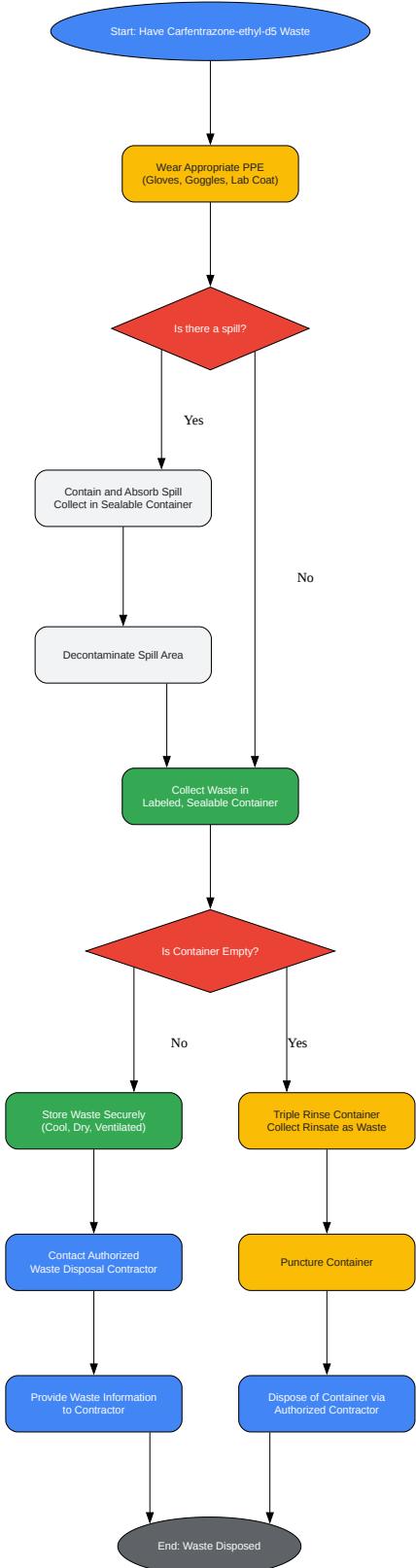
- The primary method of disposal is to engage a licensed and authorized waste disposal contractor.[5]
- Do not dispose of Carfentrazone-ethyl-d5 down the drain or in general waste.
- Provide the waste disposal contractor with detailed information about the chemical waste.[5]

5. Disposal of Empty Containers:

- Ensure containers are completely empty before disposal.[5]
- Triple rinse the container with a suitable solvent. The rinsate should be collected and treated as hazardous waste.
- Puncture or otherwise render the container unusable to prevent reuse.
- Dispose of the empty container in accordance with local, state, and federal regulations, which may involve recycling or disposal through the authorized waste handler.[2][5]

Logical Workflow for Disposal

The following diagram illustrates the decision-making and operational workflow for the proper disposal of Carfentrazone-ethyl-d5.



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Caption: Disposal Workflow for Carfentrazone-ethyl-d5.

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